

Determining the optimal concentration of Cyproterone for androgen receptor blockade

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Compound of Interest

Compound Name: Cyproterone

Cat. No.: B1669671

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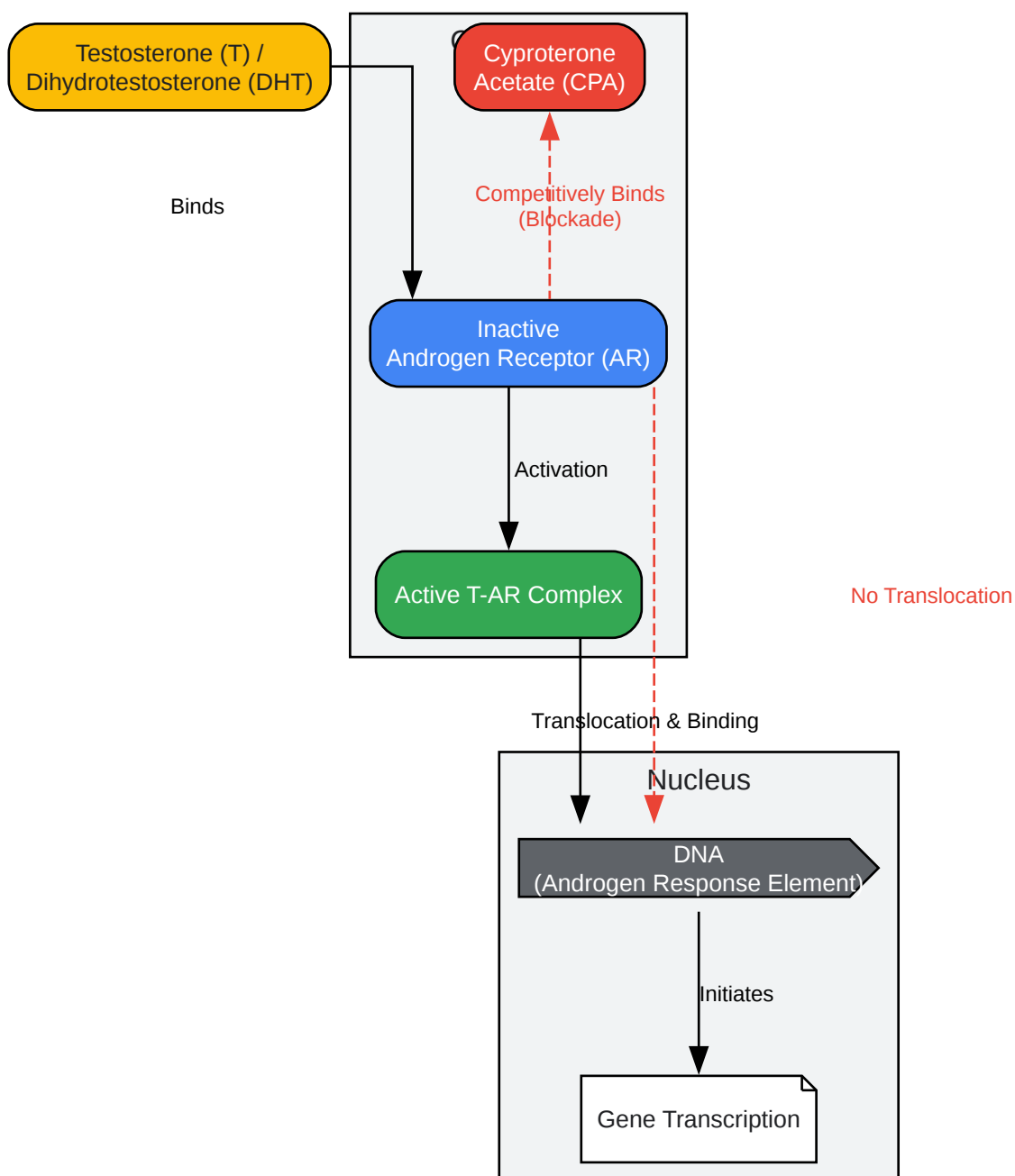
Technical Support Center: Cyproterone Acetate (CPA) for Androgen Receptor Blockade

This guide provides researchers, scientists, and drug development professionals with technical information, troubleshooting advice, and frequently asked questions regarding the use of **Cyproterone** Acetate (CPA) for androgen receptor (AR) blockade in experimental settings.

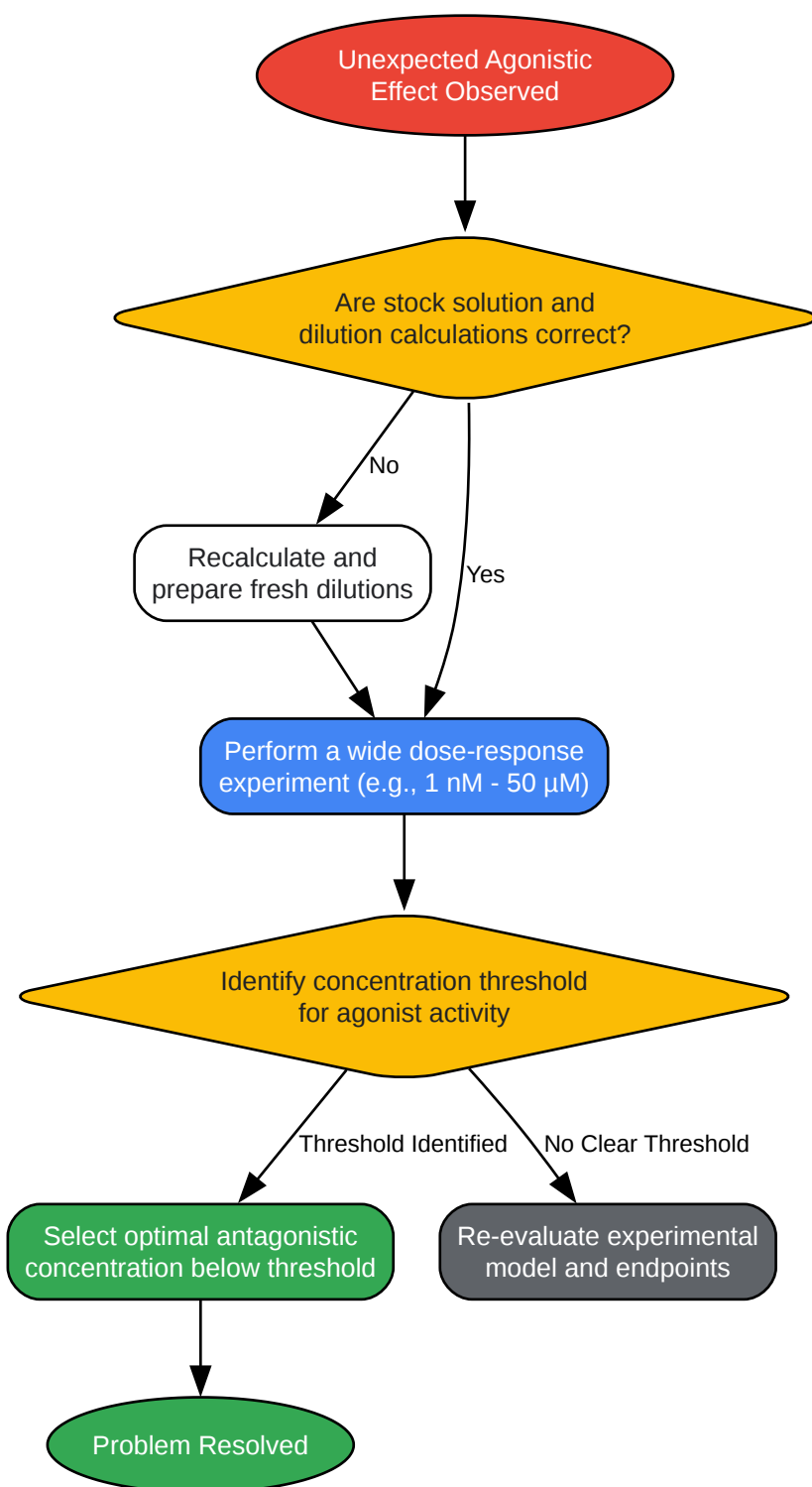
Frequently Asked Questions (FAQs)

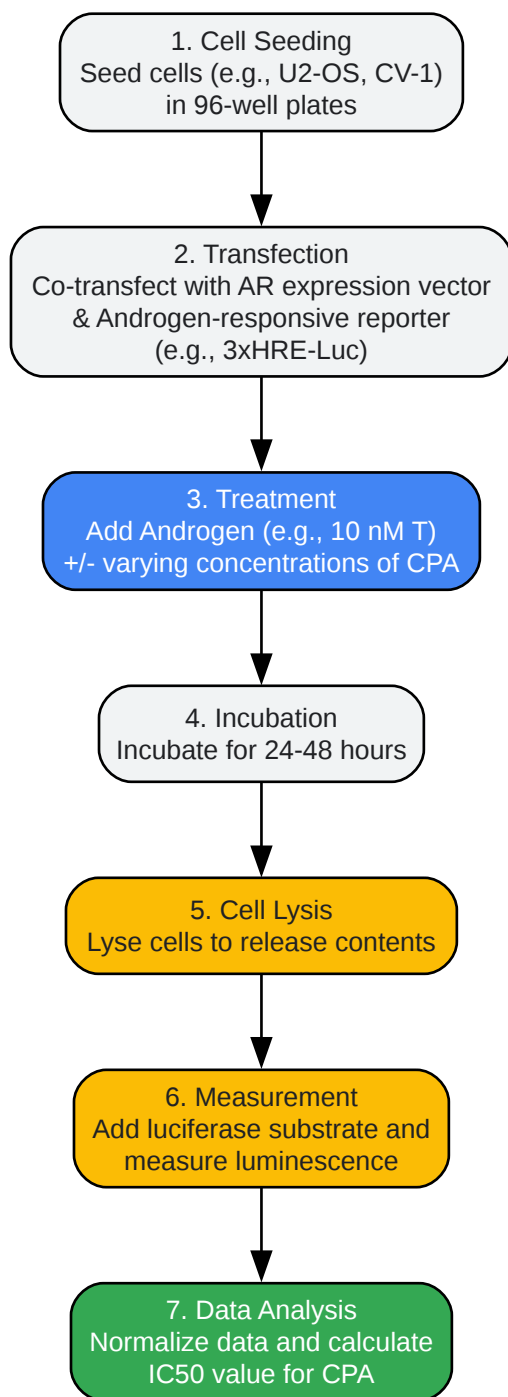
Q1: What is the primary mechanism of action for **Cyproterone** Acetate?

A1: **Cyproterone** Acetate (CPA) is a synthetic steroidal antiandrogen that primarily functions by competitively inhibiting the binding of androgens, such as testosterone and dihydrotestosterone (DHT), to the androgen receptor (AR).^{[1][2]} This blockade prevents the receptor's activation and subsequent translocation to the nucleus, which in turn inhibits the transcription of androgen-responsive genes.^{[3][4][5]} Additionally, CPA has progestogenic properties that exert negative feedback on the hypothalamic-pituitary-gonadal axis, leading to reduced secretion of luteinizing hormone (LH) and consequently lower production of testicular testosterone.



Mechanism of Androgen Receptor Blockade by Cyproterone Acetate





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References

- 1. Pharmacology of cyproterone acetate - Wikipedia [en.wikipedia.org]
- 2. Cyproterone acetate - Wikipedia [en.wikipedia.org]
- 3. What is the mechanism of Cyproterone Acetate? [synapse.patsnap.com]
- 4. Cyproterone acetate | Androgen Receptor | TargetMol [targetmol.com]
- 5. Facebook [cancer.gov]
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